

# An In-depth Technical Guide to the Chemical Synthesis of Reactive Red 4

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## Compound of Interest

Compound Name: *Reactive Red 4*

Cat. No.: *B097997*

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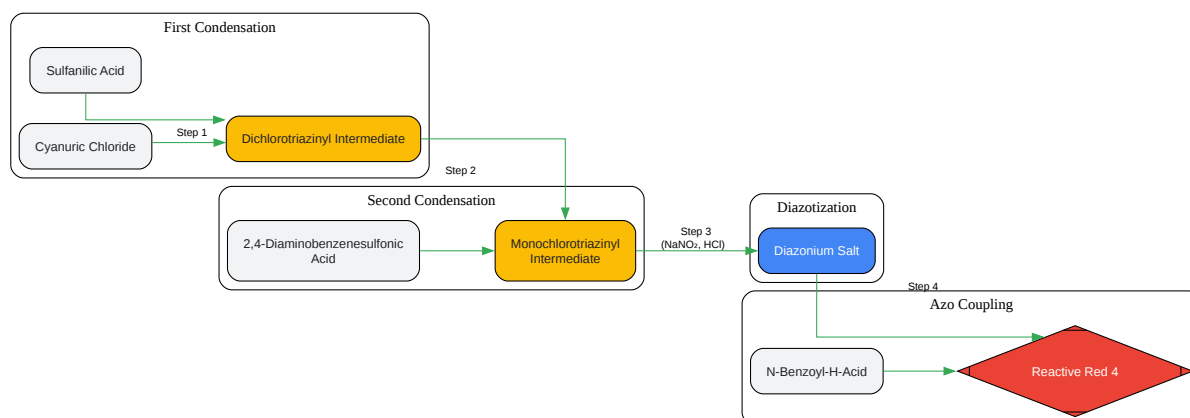
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Reactive Red 4**, a prominent member of the monochlorotriazine class of reactive azo dyes, is a synthetic colorant with significant applications in the textile industry. Its ability to form a covalent bond with cellulosic fibers imparts excellent wash fastness to dyed fabrics. This technical guide provides a comprehensive overview of the chemical synthesis of **Reactive Red 4**, detailing the underlying reaction mechanisms, experimental protocols, and relevant quantitative data. The synthesis is a multi-step process involving sequential nucleophilic substitution reactions on a triazine core, followed by diazotization and an azo coupling reaction to form the final chromophore.

## Synthesis Workflow

The synthesis of **Reactive Red 4** is a meticulously controlled multi-step process commencing with the sequential condensation of cyanuric chloride with two different aromatic amines, followed by a diazotization and an azo coupling reaction. The overall workflow is depicted below.



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